

# Application Note: Preparation of CZC-25146 Hydrochloride Stock Solutions in DMSO

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## Compound of Interest

Compound Name: CZC-25146 hydrochloride

Cat. No.: B1139147

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**CZC-25146 hydrochloride** is a potent and selective inhibitor of Leucine-rich repeat kinase 2 (LRRK2), with IC<sub>50</sub> values of 4.76 nM and 6.87 nM for wild-type LRRK2 and the G2019S mutant, respectively[1][2][3][4]. This compound also shows inhibitory activity against other kinases such as PLK4, GAK, TNK1, CAMKK2, and PIP4K2C[1][5]. Due to its ability to attenuate mutant LRRK2-induced neuronal injury, CZC-25146 is a valuable tool for research in neurodegenerative diseases like Parkinson's disease[1][6]. This document provides a detailed protocol for the preparation, storage, and handling of **CZC-25146 hydrochloride** stock solutions in dimethyl sulfoxide (DMSO).

## Quantitative Data Summary

The following table summarizes the key physicochemical properties of **CZC-25146 hydrochloride**.

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>25</sub> FN <sub>6</sub> O <sub>4</sub> S · xHCl	[7]
Molecular Weight	488.54 g/mol (free base)	[2][3][4]
Appearance	White to beige powder	[8]
Purity	≥98% (HPLC)	[2][3]
Solubility in DMSO	Soluble to 100 mM	[2][3]
Recommended Storage	Store powder at -20°C	[2][3]

## Experimental Protocols

Materials:

- **CZC-25146 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block

Protocol for Preparing a 10 mM Stock Solution:

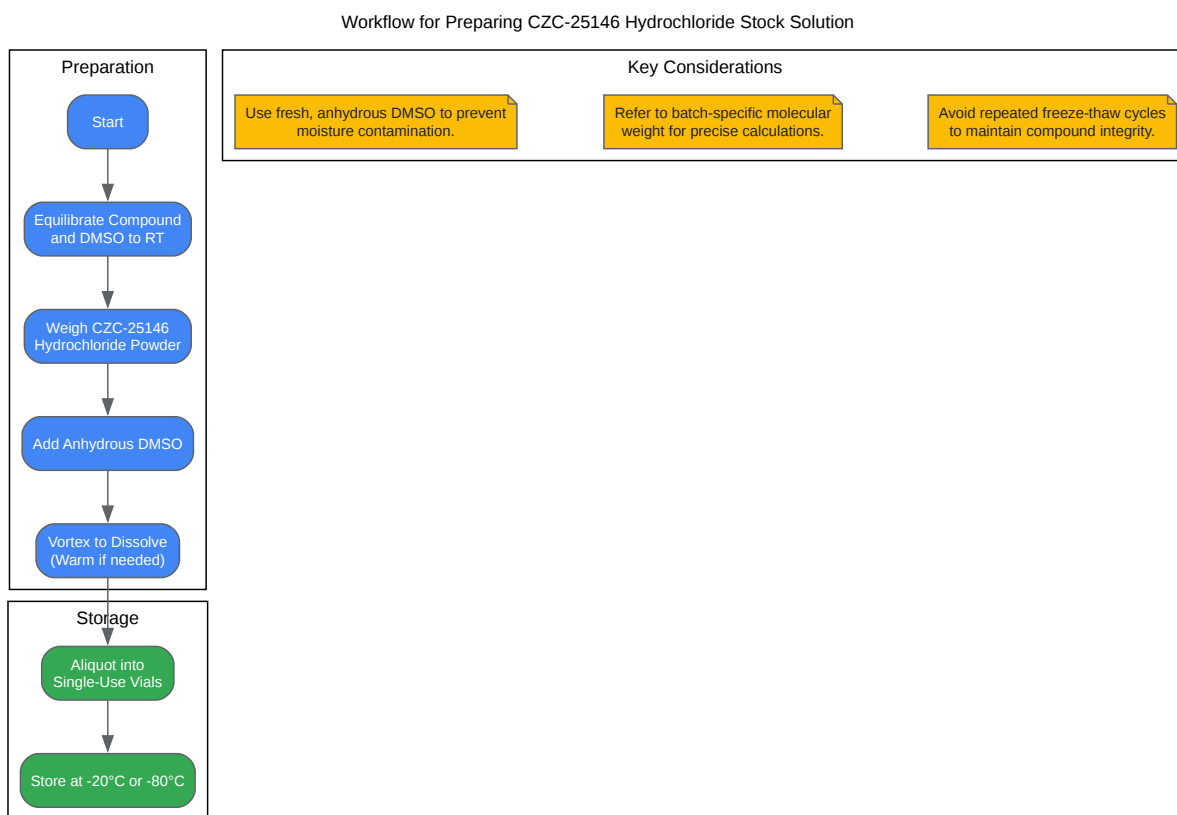
- Pre-Equilibration: Allow the vial of **CZC-25146 hydrochloride** powder and the bottle of DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **CZC-25146 hydrochloride** powder using a calibrated analytical balance in a fume hood. For example, to prepare 1 mL of a 10 mM

stock solution, weigh out 0.489 mg of the compound (based on the free base molecular weight of 488.54 g/mol ). Note: Always refer to the batch-specific molecular weight provided on the product's certificate of analysis.

- **Solubilization:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder. For the example above, add 100  $\mu$ L of DMSO to the 0.489 mg of powder.
- **Mixing:** Vortex the solution thoroughly for several minutes to ensure the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary[8].
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to one year, or at -80°C for up to two years for long-term storage[9].

**Note on Stability:** Stock solutions are stable for up to 6 months at -20°C[7]. To avoid degradation, it is crucial to use anhydrous DMSO, as moisture can reduce the solubility and stability of the compound[4]. Avoid repeated freeze-thaw cycles.

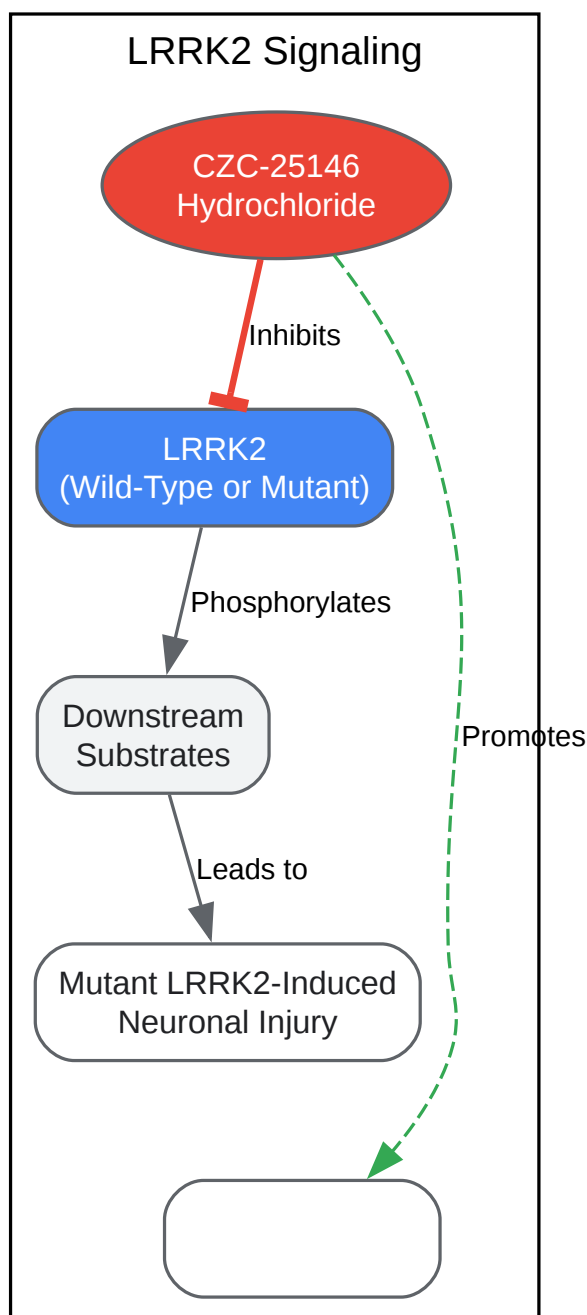
## Visualizations



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Caption: Workflow for preparing **CZC-25146 hydrochloride** stock solution.

## Simplified Signaling Pathway of CZC-25146

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Caption: Simplified signaling pathway of CZC-25146.

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- To cite this document: BenchChem. [Application Note: Preparation of CZC-25146 Hydrochloride Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139147#preparing-czc-25146-hydrochloride-stock-solutions-in-dmsol]

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